

Application Notes and Protocols for Measuring RmlA-IN-2 Activity

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Compound of Interest

Compound Name: RmlA-IN-2

Cat. No.: B15143883

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Introduction

RmlA, or glucose-1-phosphate thymidyltransferase, is a critical enzyme in the L-rhamnose biosynthetic pathway in many bacteria. This pathway is essential for the synthesis of the bacterial cell wall, making RmlA a promising target for the development of novel antibacterial agents. **RmlA-IN-2** has been identified as a potent inhibitor of RmlA, demonstrating potential as a lead compound for antibiotic development. These application notes provide detailed protocols for measuring the enzymatic activity of RmlA and the inhibitory activity of **RmlA-IN-2**, as well as for assessing its effects on bacterial cell physiology.

RmlA-IN-2: Quantitative Data Summary

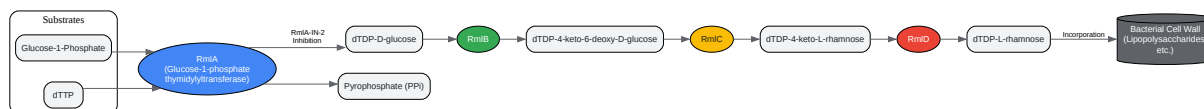
The following table summarizes the available quantitative data for **RmlA-IN-2**.

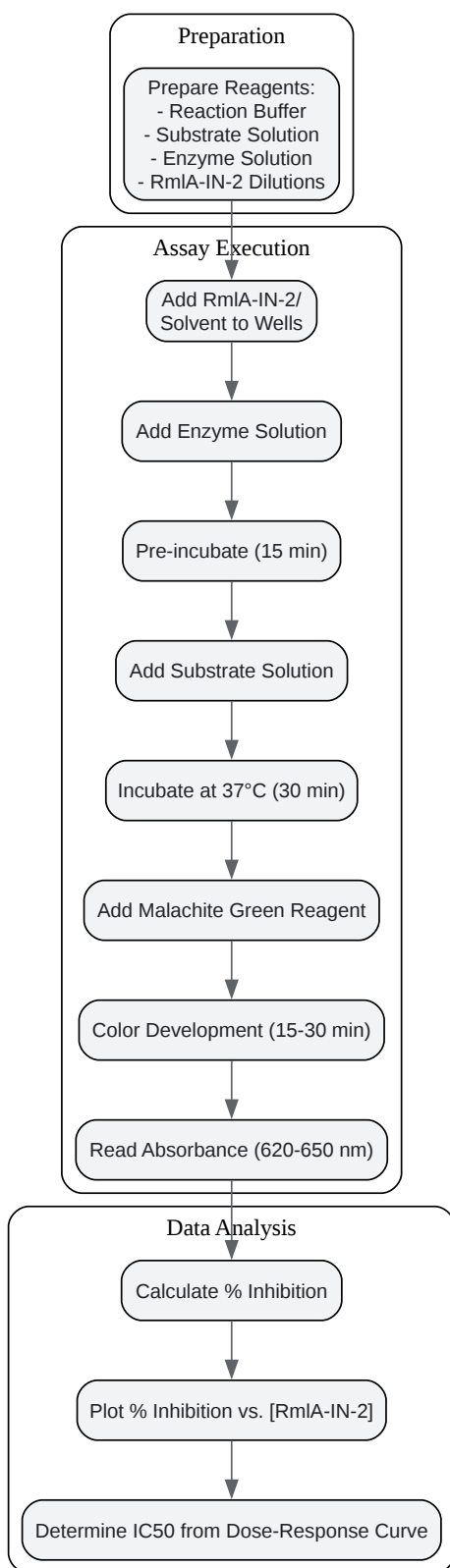
Compound Name	Target	Assay Type	IC50 (μM)	Reference
RmlA-IN-2	Glucose-1-phosphate thymidyltransferase (RmlA)	Biochemical Assay	0.303	[1]

Note: Further quantitative data for **RmlA-IN-2**, such as binding affinity (Kd) or cellular efficacy (e.g., Minimum Inhibitory Concentration - MIC), are not yet publicly available. The provided IC50 value serves as a key benchmark for its in vitro potency.

L-Rhamnose Biosynthetic Pathway

RmlA catalyzes the first of four enzymatic reactions in the biosynthesis of dTDP-L-rhamnose, a crucial precursor for the bacterial cell wall. Understanding this pathway is essential for contextualizing the mechanism of action of RmlA inhibitors.





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References

- 1. researchgate.net [researchgate.net]
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